

2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde structure

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Compound of Interest

Compound Name: 2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde

Cat. No.: B8137173

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An In-depth Technical Guide to **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**

Abstract

This technical guide provides a comprehensive overview of **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**, a key chemical intermediate with significant potential in the fields of medicinal chemistry, agrochemicals, and materials science. The unique substitution pattern of this aromatic aldehyde, featuring two electron-withdrawing fluorine atoms, an electron-donating methoxy group, and a strongly electron-withdrawing nitro group, imparts a distinct reactivity profile, making it a valuable building block for the synthesis of complex molecular architectures. This document details the compound's core physicochemical properties, proposes a robust synthetic pathway with a detailed experimental protocol, and discusses its potential applications, serving as an essential resource for researchers, scientists, and professionals in drug development.

Core Physicochemical Properties

2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde is a solid at room temperature. Its molecular structure is characterized by a benzaldehyde core with fluorine atoms at positions 2 and 6, a

methoxy group at position 4, and a nitro group at position 3. This arrangement of functional groups creates a unique electronic environment on the aromatic ring, influencing its reactivity in subsequent chemical transformations.

Molecular Structure Diagram

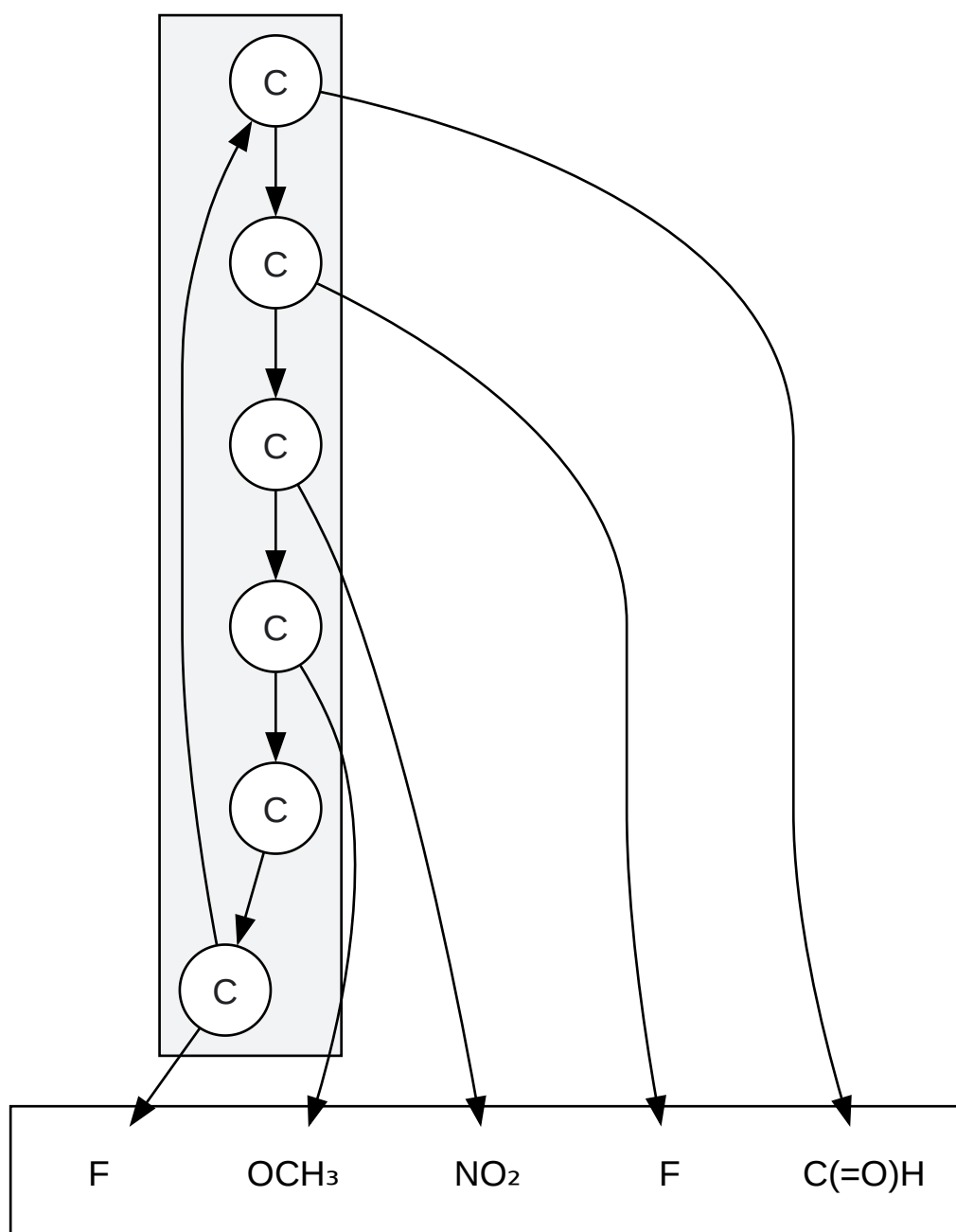


Figure 1: Molecular Structure of 2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde

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Caption: Molecular Structure of **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**.

Quantitative Data Summary

The key physicochemical properties of **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ F ₂ NO ₄	[1]
Molecular Weight	217.13 g/mol	[1]
CAS Number	2489323-57-9	[1]
Appearance	Solid	
Purity	≥98%	[1]
InChI Key	Not available	
SMILES	O=CC1=CC(=O)=C(OC)C(F)=C1F	[1]
Storage	Sealed in dry, 2-8°C	[1]

Synthesis of 2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde

The synthesis of **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde** can be achieved through the electrophilic nitration of 2,6-Difluoro-4-methoxybenzaldehyde. The directing effects of the substituents on the aromatic ring are crucial for the regioselectivity of this reaction.

Proposed Synthetic Pathway: Electrophilic Nitration

The synthetic route involves the nitration of 2,6-difluoro-4-methoxybenzaldehyde using a nitrating agent, such as a mixture of fuming nitric acid and sulfuric acid.[2] The substituents on the benzene ring guide the incoming electrophile (the nitronium ion, NO₂⁺). The methoxy group (-OCH₃) is a strongly activating ortho-, para-director, while the aldehyde group (-CHO) and the

fluorine atoms (-F) are deactivating groups. The aldehyde group is a meta-director, and the fluorine atoms are ortho-, para-directors.

In this specific substitution pattern, the position ortho to the methoxy group and meta to the aldehyde group (position 3) is the most sterically accessible and electronically favorable site for electrophilic attack. The strong activating effect of the methoxy group at the para position directs the nitration to one of the ortho positions (3 or 5). Position 3 is favored due to the combined directing effects and steric considerations.

Synthesis Workflow Diagram

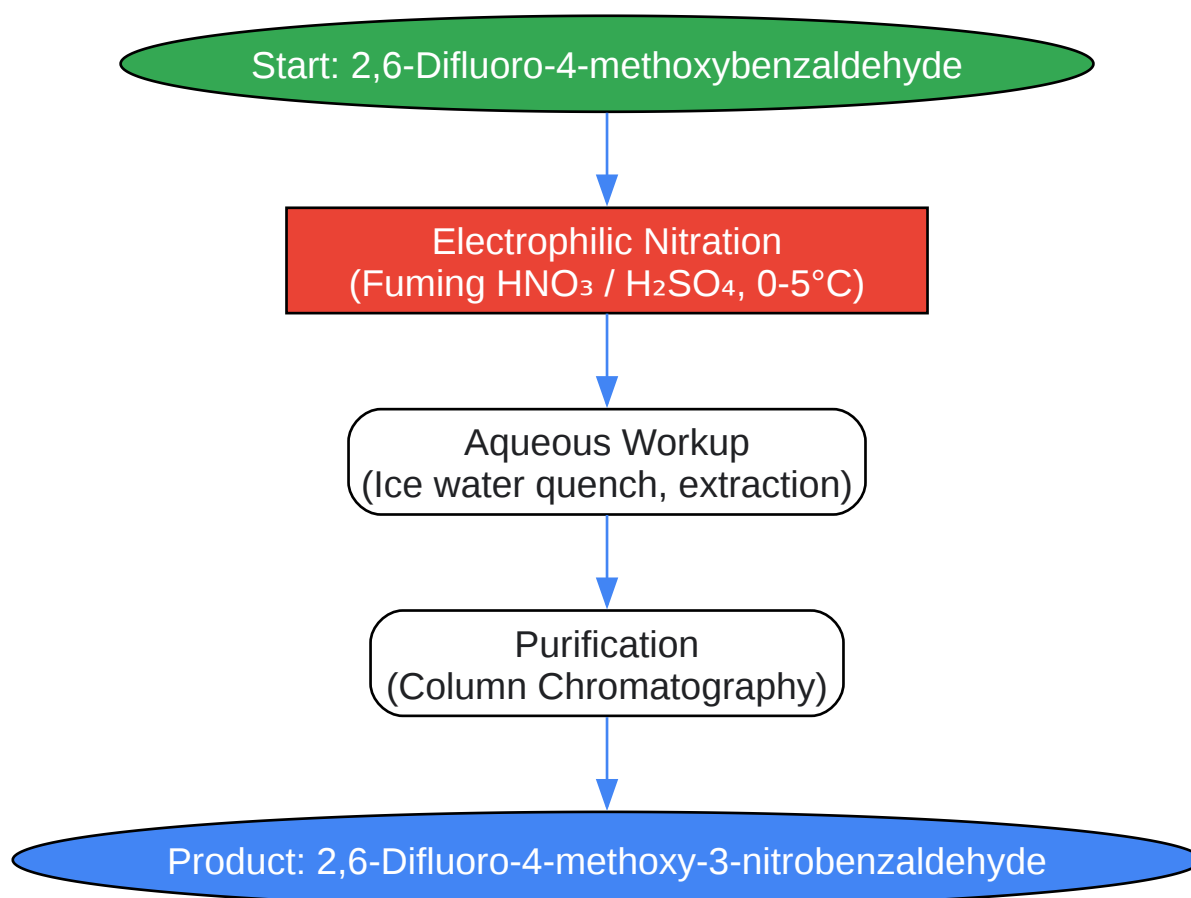


Figure 2: Synthesis Workflow for 2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde

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Caption: Synthesis Workflow for **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**.

Detailed Experimental Protocol

This protocol is a representative procedure for the nitration of an activated aromatic aldehyde.

[2][3]

Materials:

- 2,6-Difluoro-4-methoxybenzaldehyde
- Fuming nitric acid (90%)
- Concentrated sulfuric acid (98%)
- Crushed ice
- Dichloromethane (or Ethyl Acetate)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, add concentrated sulfuric acid. Cool the flask to 0-5°C in an ice-salt bath.
- **Preparation of Nitrating Mixture:** Slowly add fuming nitric acid to the cold sulfuric acid with constant stirring, ensuring the temperature does not exceed 10°C.
- **Addition of Starting Material:** Dissolve 2,6-Difluoro-4-methoxybenzaldehyde in a minimal amount of concentrated sulfuric acid and cool the solution. Add this solution dropwise to the nitrating mixture, maintaining the reaction temperature between 0-5°C.

- **Reaction:** After the addition is complete, allow the reaction mixture to stir at 0-5°C for 1-2 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** Carefully pour the reaction mixture onto a large beaker of crushed ice with vigorous stirring. A precipitate of the crude product should form.
- **Extraction:** Extract the product from the aqueous mixture with dichloromethane or ethyl acetate (3 x volumes).
- **Washing:** Combine the organic extracts and wash sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane as the eluent to yield pure **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**.

Causality and Self-Validation:

- **Low-Temperature Control:** The nitration of activated aromatic rings can be highly exothermic. Maintaining a low temperature (0-5°C) is critical to prevent over-nitration and the formation of by-products.^[3]
- **Order of Addition:** Adding the substrate to the nitrating mixture ensures that the nitronium ion is always in excess, driving the reaction to completion while maintaining control over the reaction rate.
- **Aqueous Workup:** Quenching the reaction with ice water stops the reaction and precipitates the organic product, which has low solubility in water.
- **Bicarbonate Wash:** This step is essential to remove residual acids, which could interfere with subsequent reactions or degrade the product upon storage.
- **Chromatographic Purification:** This is a standard and reliable method to separate the desired product from any unreacted starting material or isomeric by-products, ensuring high purity of

the final compound.

Potential Applications in Research and Development

The unique combination of functional groups in **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde** makes it a promising intermediate for the synthesis of a variety of target molecules in different fields.

Pharmaceutical and Agrochemical Synthesis

Aromatic nitro compounds are important precursors for the synthesis of anilines via reduction. [4] The corresponding 3-amino-2,6-difluoro-4-methoxybenzaldehyde could serve as a valuable scaffold for the development of novel bioactive molecules. The presence of fluorine atoms can enhance metabolic stability, binding affinity, and lipophilicity of drug candidates. [5] This makes the title compound a potential starting material for the synthesis of new pharmaceuticals and agrochemicals. [6]

Materials Science

Aromatic aldehydes are used in the synthesis of Schiff bases and other condensation products with applications in materials science. [3] The Schiff bases derived from this compound could exhibit interesting photophysical properties, such as fluorescence, making them candidates for use in sensors, imaging agents, and organic light-emitting diodes (OLEDs). [3]

Application Logic Diagram

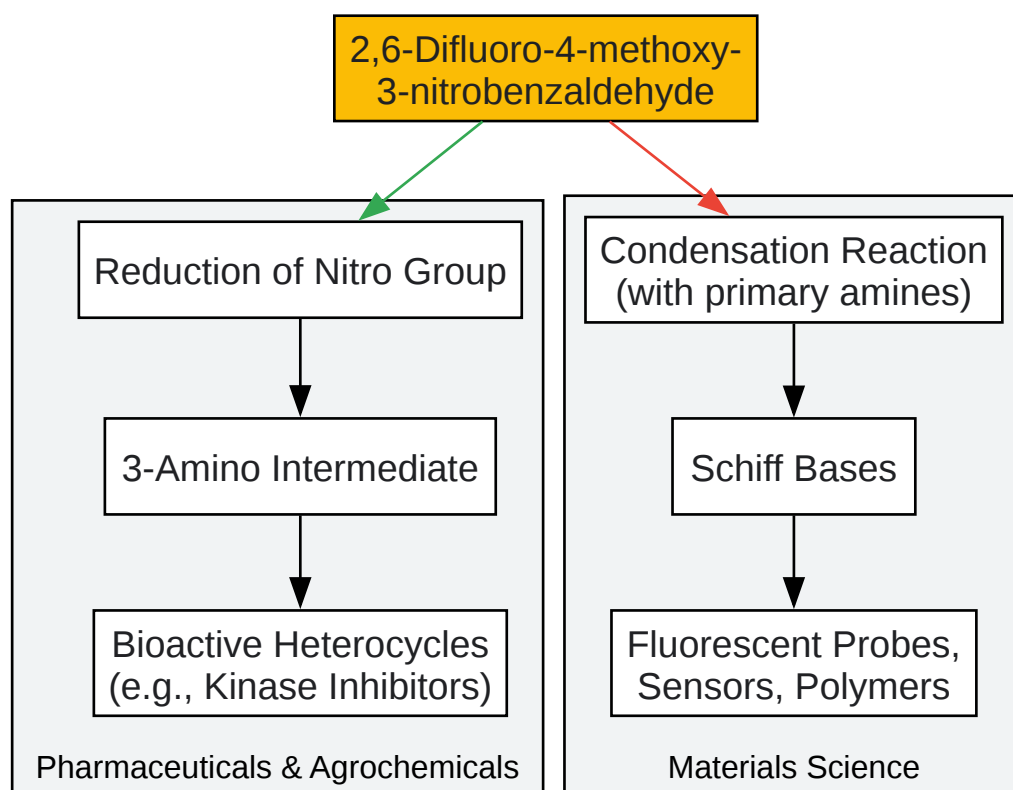


Figure 3: Potential Application Pathways

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Caption: Potential Application Pathways for **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde**.

Safety and Handling

While specific safety data for **2,6-Difluoro-4-methoxy-3-nitrobenzaldehyde** is limited, related compounds such as 2,6-Difluoro-4-nitrobenzaldehyde have established GHS classifications.[7] It is prudent to handle this compound with similar precautions.

- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[7]
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray (P261). Wash skin thoroughly after handling (P264). Wear protective gloves/protective clothing/eye protection/face protection (P280). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338).[7]

All work with this compound and the described synthesis should be performed in a well-ventilated fume hood, with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

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